

An In-depth Technical Guide to o-Tolyl Isocyanate

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Compound of Interest

Compound Name: o-Tolyl isocyanate

Cat. No.: B037814

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This guide provides essential physicochemical data for **o-tolyl isocyanate**, a crucial reagent in synthetic chemistry, particularly for professionals engaged in research, scientific analysis, and drug development.

Physicochemical Properties

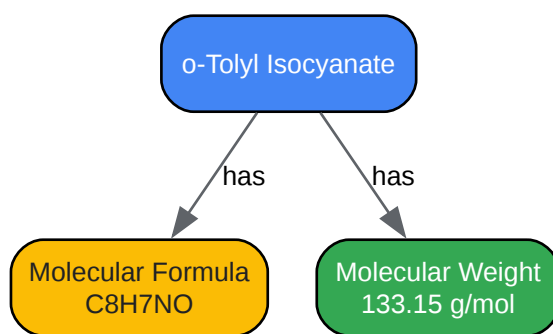
o-Tolyl isocyanate, also known as 2-methylphenyl isocyanate, is an organic compound that appears as a colorless to pale yellow liquid.^[1] It is recognized for its high reactivity, which makes it a valuable component in the synthesis of various polymers and pharmaceuticals.^[1]

Below is a summary of its key quantitative properties:

Property	Value
Molecular Formula	C ₈ H ₇ NO ^{[1][2][3][4]}
Linear Formula	CH ₃ C ₆ H ₄ NCO ^[5]
Molecular Weight	133.15 g/mol ^{[2][3]}

Chemical Structure and Properties Relationship

The following diagram illustrates the direct relationship between the common name of the compound and its fundamental chemical properties.



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Core properties of **o-Tolyl Isocyanate**.

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References

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